

# Technical Support Center: Electrophysiology Recordings

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## Compound of Interest

Compound Name: BI-1230

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving common issues encountered during electrophysiology experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the most common sources of electrical noise in my recordings?

Electrical noise, often seen as 50/60 Hz hum, is a frequent issue. The most common sources include nearby electronic equipment, transformers, power lines within walls, and fluorescent lighting.[1][2] Ground loops, which occur when there are multiple grounding paths with different resistances, are also a major contributor to noise.[2]

Q2: My pipette tip keeps getting clogged. What can I do?

Clogging is often due to debris in your pipette solution or the bathing solution.[3] Ensure that your internal pipette solution is freshly filtered using an appropriate filter size.[4] Keeping your capillary glass clean and dust-free is also crucial.[3]

Q3: I'm having trouble forming a stable gigaohm seal. What are the likely causes?

Several factors can prevent a stable seal formation. These include:

- Insufficient pipette pressure: A lack of positive pressure can prevent the clearing of debris from the cell surface.[3]

- Poor pipette quality: The size and shape of the pipette tip are critical. If the tip is too large or too small for the cell type, it can be difficult to form a good seal.[\[5\]](#)
- Unhealthy cells: Attempting to patch onto dead or dying cells will likely result in an inability to form a seal.[\[6\]](#)
- Vibrations: Any mechanical instability in the setup can disrupt seal formation. Ensure your air table is functioning correctly.[\[6\]](#)

Q4: My whole-cell recording is unstable and the access resistance is increasing. What should I do?

An increasing access resistance suggests that the patch is resealing. This can be due to a small pipette tip for the cell size.[\[5\]](#) Pipette drift, where the pipette slowly moves away from the cell, can also cause instability.[\[5\]](#) Check for any mechanical tension on the pipette holder from cables or tubing.[\[3\]](#)[\[6\]](#) Additionally, ensure the osmolarity of your internal and external solutions are appropriate, as a significant mismatch can affect cell health and recording stability.[\[5\]](#)

## Troubleshooting Guides

### Guide 1: Troubleshooting Excessive Noise in Recordings

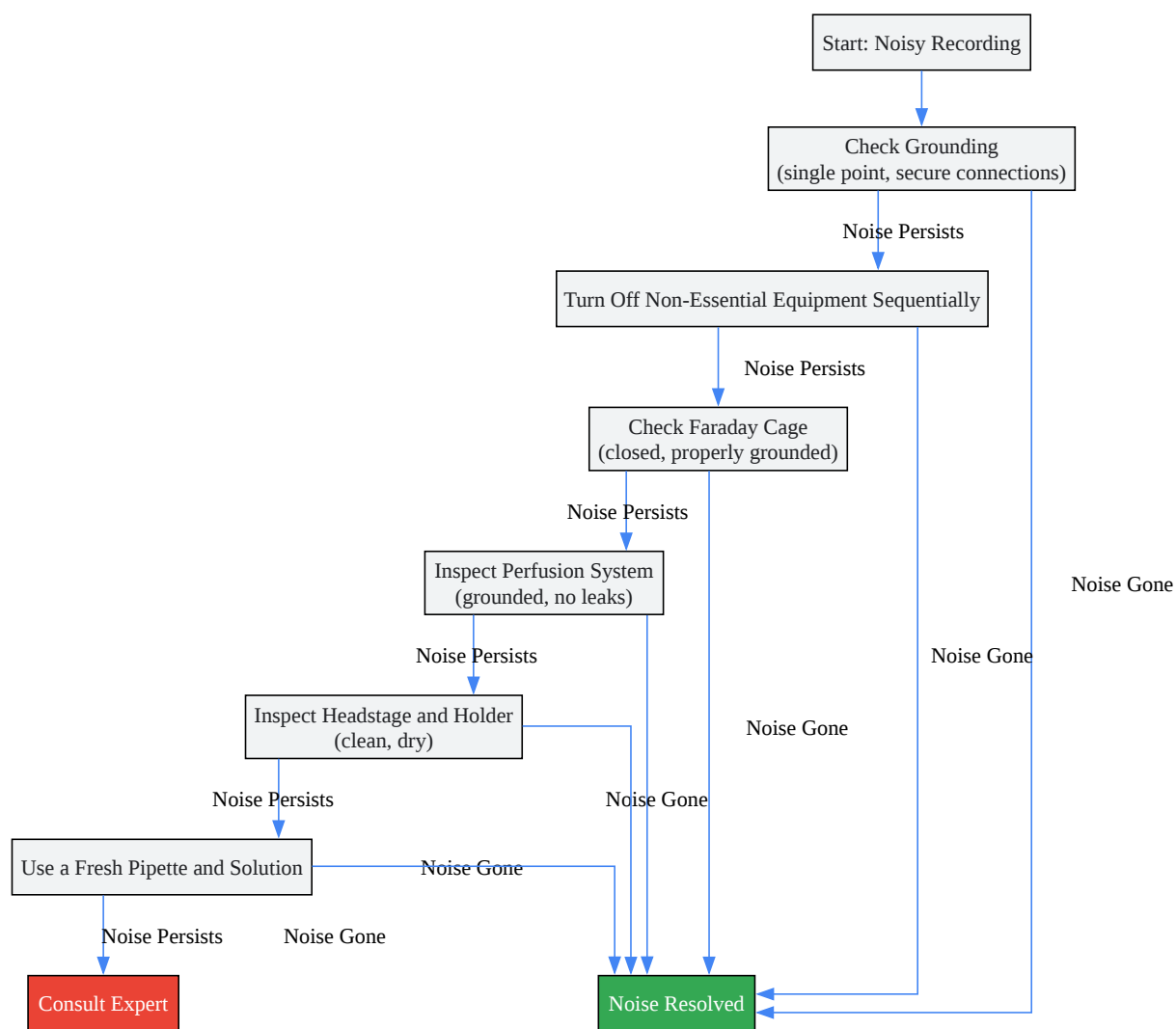
This guide provides a systematic approach to identifying and eliminating sources of electrical noise.

Step 1: Identify the Noise Profile Use the spectral analysis feature in your recording software to identify the frequency of the noise.[\[1\]](#) This can help pinpoint the source.

| Noise Frequency                        | Potential Source                                                          |
|----------------------------------------|---------------------------------------------------------------------------|
| 50/60 Hz (and harmonics at 100/120 Hz) | AC power lines, nearby equipment, fluorescent lights. <a href="#">[2]</a> |
| High-frequency noise                   | Digital equipment, computer monitors.                                     |
| Low-frequency drift                    | Temperature fluctuations, unstable electrode potentials.                  |

## Step 2: Systematic Isolation of the Noise Source

Follow this workflow to systematically identify the source of the noise.



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*Fig. 1: Systematic workflow for troubleshooting noisy recordings.*

### Step 3: Common Solutions

- **Grounding:** Ensure all equipment is connected to a single, common ground point. Avoid ground loops by eliminating multiple ground paths.<sup>[2]</sup>
- **Shielding:** Use a Faraday cage to shield the setup from external electromagnetic interference.<sup>[2]</sup>
- **Cable Management:** Keep cables as short as possible and avoid looping them, as this can create an antenna effect.<sup>[1]</sup>
- **Equipment Placement:** Move the recording setup away from sources of electrical noise like power supplies and monitors.<sup>[1]</sup>

## Guide 2: Achieving and Maintaining a Stable Whole-Cell Configuration

This guide outlines the steps for obtaining a stable whole-cell recording and diagnosing common issues that lead to instability.

### Step 1: Preparation and Pipette Approach

A successful recording starts with proper preparation.



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*Fig. 2: Experimental workflow for establishing a whole-cell recording.*

## Step 2: Troubleshooting Common Issues During the Process

| Problem                                 | Potential Cause(s)                                                                                                                  | Suggested Solution(s)                                                                                                                                                                |
|-----------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Cannot form a gigaohm seal              | Debris on the cell or pipette; unhealthy cell; incorrect pipette size; vibrations.[3][5][6]                                         | Apply sufficient positive pressure when approaching; select a healthy-looking cell; optimize pipette pulling parameters; check the air table and for any sources of vibration.[3][6] |
| Seal forms but is unstable              | Pipette drift; poor cell health.[5]                                                                                                 | Check for mechanical stress on the pipette holder from tubing or cables; try a different cell.[3][4]                                                                                 |
| Cannot break into the cell              | Cell membrane is too tough; pipette tip is too small or smooth.                                                                     | Apply short, strong suction pulses; use the amplifier's "zap" function if available; try a slightly larger pipette tip.                                                              |
| Lose the cell shortly after break-in    | Pipette tip is too large, causing dialysis and cell death; poor internal solution quality (e.g., incorrect osmolarity or pH).[5][6] | Use a smaller pipette tip; prepare fresh internal solution and verify its osmolarity and pH.[5][6]                                                                                   |
| Access resistance is high or increasing | Incomplete membrane rupture; the patch is resealing.[7]                                                                             | Apply additional gentle suction; use a pipette with a slightly larger tip.[5][7]                                                                                                     |

## Step 3: Maintaining a Long, Stable Recording

- **Solution Quality:** Ensure both internal and external solutions are fresh and have the correct osmolarity and pH.[5] The internal solution should be kept cold.
- **Mechanical Stability:** Minimize any drift of the pipette by ensuring the holder is securely fastened and free from tension.[3][5]

- Perfusion Rate: Maintain a stable and appropriate perfusion rate. A fluctuating bath level can introduce instability.[6]
- Holding Potential: Holding the cell at a very hyperpolarized potential can be stressful for the cell. Try to use a holding potential that is more physiological if possible.[5]

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